

Synthesis of 4-(N-Boc-aminomethyl)phenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-(N-Boc-aminomethyl)phenylboronic acid

Cat. No.: B1275705

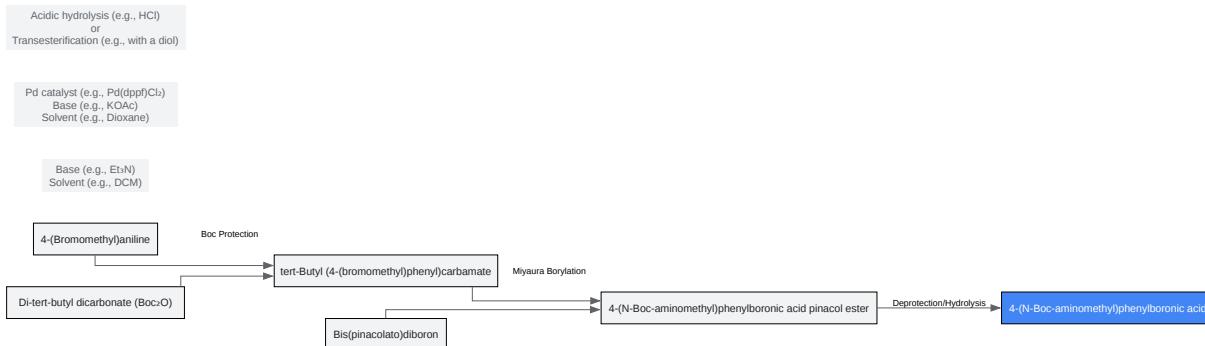
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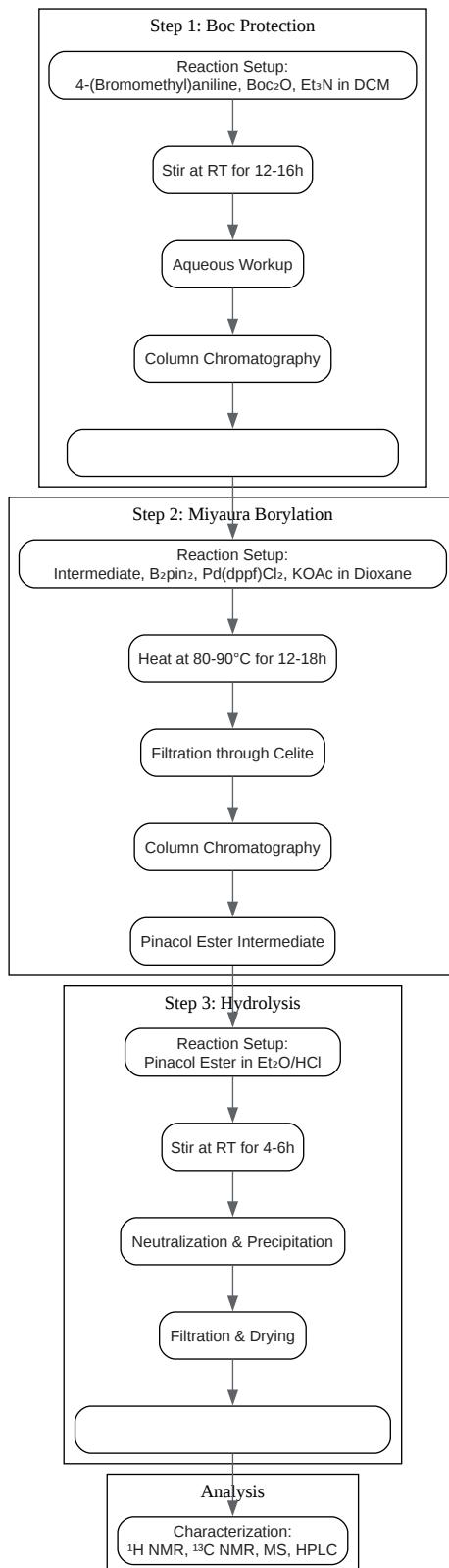
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of a common and effective protocol for the synthesis of **4-(N-Boc-aminomethyl)phenylboronic acid**, a valuable building block in medicinal chemistry and organic synthesis. This document outlines the chemical pathway, a detailed experimental protocol, and key data for reproducibility.

Synthetic Pathway Overview

The synthesis of **4-(N-Boc-aminomethyl)phenylboronic acid** is typically achieved through a two-step process. The first step involves a palladium-catalyzed Miyaura borylation of a commercially available halo-benzylamine derivative. The resulting boronic acid pinacol ester is then hydrolyzed to yield the final product. This method offers good yields and is amenable to scale-up.



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